

barium chlorate solubility vs temperature profile

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Compound Focus: Barium chlorate

CAS No.: 10294-38-9

Cat. No.: S1507264

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Barium Chlorate Solubility Profile

Temperature	Solubility (g/100g H ₂ O)
0 °C	20.3 [1]
20 °C	33.8 [1]
80 °C	84.8 [1]
100 °C	105 [1]

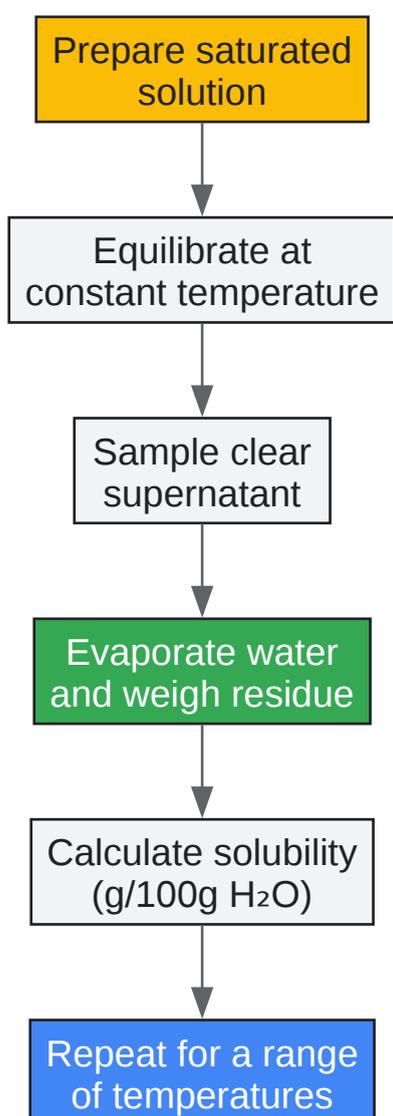
This data shows that **barium chlorate is highly soluble**, and its solubility increases significantly with temperature, more than quintupling between 0°C and 100°C [1].

Experimental Context and Protocols

The primary data comes from a standard reference text, *Fireworks: the art, science, and technique*, indicating it was likely obtained through controlled laboratory measurement [1]. A general protocol for determining solubility versus temperature is as follows:

- **Preparation:** Prepare a saturated solution of **barium chlorate** at a temperature above ambient (e.g., 50°C).
- **Equilibration:** Maintain the solution at a specific, constant temperature (e.g., 20°C) in a water bath with continuous stirring until equilibrium is reached.
- **Sampling:** Withdraw a known aliquot of the clear supernatant solution without disturbing any undissolved solid.
- **Gravimetric Analysis:** Transfer the sample to a pre-weighed evaporating dish. Evaporate the water to dryness completely and weigh the mass of the solid residue. The solubility is calculated as the mass of solute per 100 grams of water.
- **Repetition:** Repeat steps 1-4 across a range of temperatures to build the solubility profile.

The workflow for this general experimental process is illustrated below:



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Important Handling and Safety Notes

For researchers working with this compound, it is critical to be aware of its significant hazards, which should inform all experimental protocols:

- **Toxicity:** As a soluble barium salt, **barium chlorate** is **toxic** and poses health risks if ingested, inhaled, or through skin contact [1].
- **Oxidizing Hazard:** It is a strong oxidizer and can form explosive mixtures with fuels. Its use in pyrotechnics has declined due to safety concerns, with barium nitrate often being a preferred alternative [1].
- **Environmental Impact:** It is very harmful to aquatic life and must be disposed of as hazardous waste [1].

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References

1. - Wikipedia Barium chlorate [en.wikipedia.org]

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